

# Application Notes and Protocols for RK-397 in Antimicrobial Susceptibility Testing

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## Compound of Interest

Compound Name: RK 397

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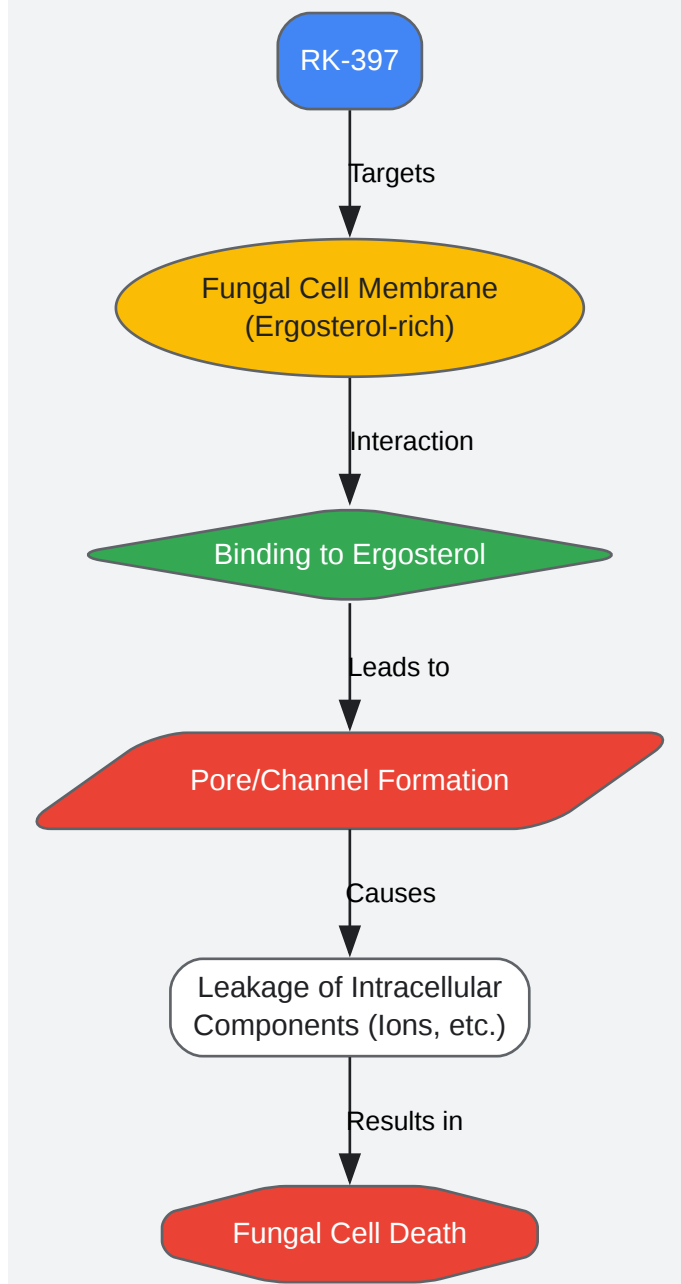
## Introduction

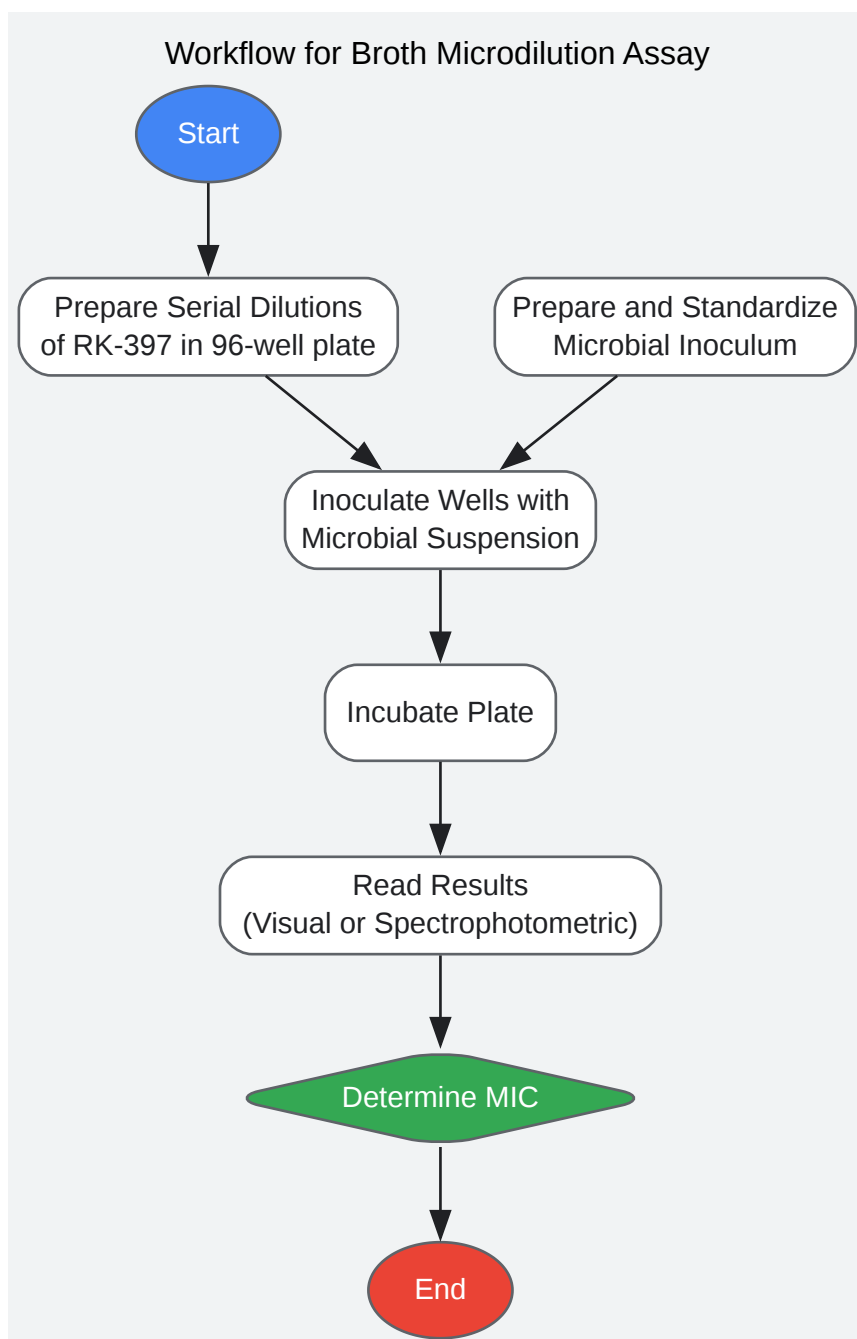
RK-397 is a polyene macrolide antibiotic with demonstrated antifungal, antibacterial, and anti-tumor properties.<sup>[1]</sup> As a member of the oxo pentaene class, its mechanism of action is predicated on its interaction with sterols in the cell membranes of susceptible organisms, leading to disruption of membrane integrity and subsequent cell death. These application notes provide a comprehensive overview and detailed protocols for conducting antimicrobial susceptibility testing (AST) of RK-397 to evaluate its efficacy against a variety of microbial pathogens.

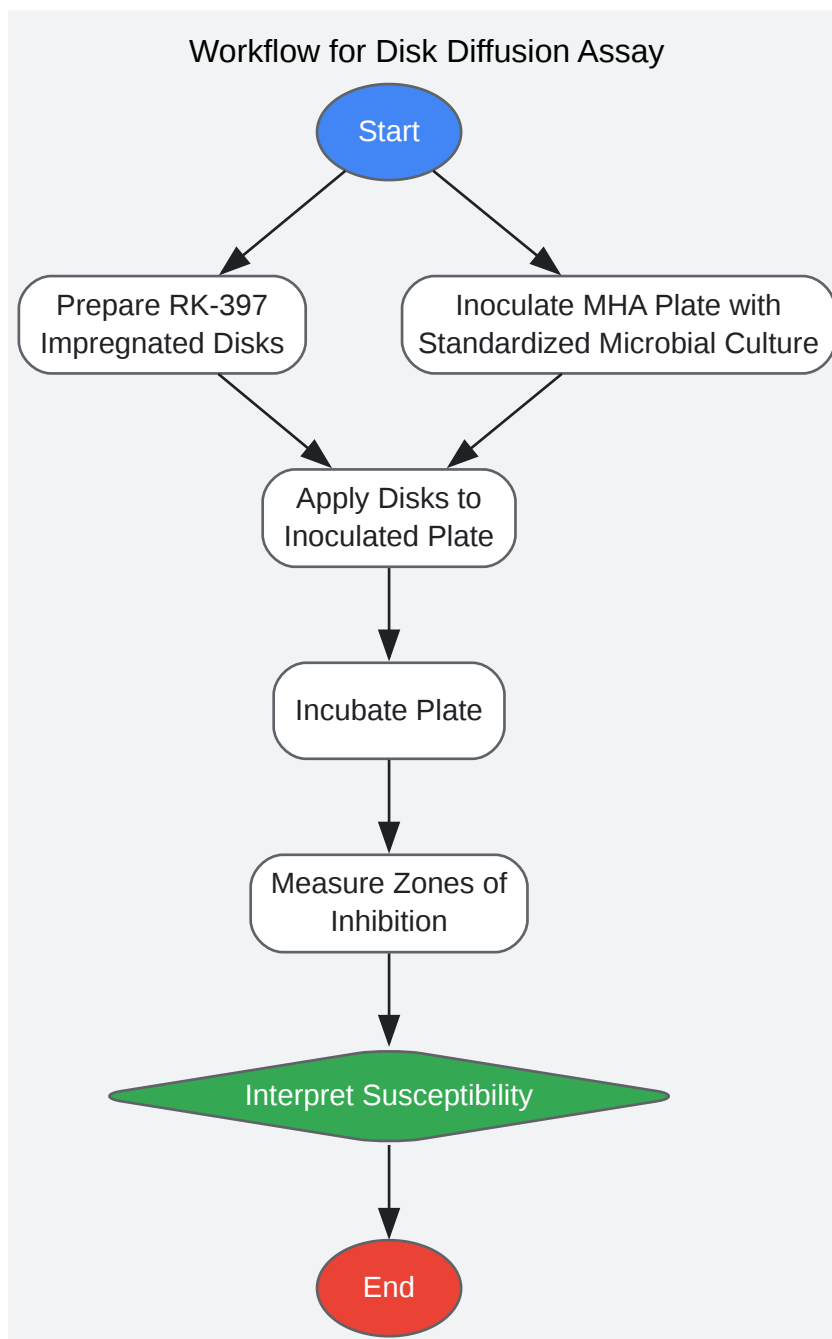
## Mechanism of Action

The primary mode of action of polyene macrolide antibiotics like RK-397 involves binding to ergosterol, a key component of fungal cell membranes. This binding alters membrane permeability, forming pores or channels that allow for the leakage of essential intracellular components, such as ions and small organic molecules, ultimately leading to fungal cell death. While the primary target is ergosterol, interactions with cholesterol in mammalian cell membranes can occur, which is a consideration for potential toxicity.

## Conceptual Signaling Pathway of RK-397







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## References

- 1. The Sammakia Synthesis of the Macrolide RK-397 [organic-chemistry.org]
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